

Part 1: Foundational Physicochemical Properties

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Compound of Interest

Compound Name:	2-(5,5-Dimethyl-1,3,2-dioxaborinan-2-yl)-1-methyl-1H-indole
CAS No.:	905966-48-5
Cat. No.:	B1371324

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A thorough understanding of a compound's foundational properties is the bedrock of drug development. These parameters dictate everything from absorption and distribution to metabolism and excretion (ADME).

Solubility: The Gateway to Bioavailability

A drug must be in solution to be absorbed. Therefore, aqueous solubility is often the first and most critical hurdle for any potential oral drug candidate.

Experimental Protocol: Thermodynamic Solubility Assessment

- **Preparation of Saturated Solutions:** Excess solid compound is added to a series of buffered solutions at physiologically relevant pH values (e.g., 1.2, 4.5, 6.8, and 7.4).
- **Equilibration:** The resulting slurries are agitated at a constant temperature (typically 25 °C or 37 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** The saturated solutions are filtered (e.g., using a 0.45 µm filter) or centrifuged to remove undissolved solids.

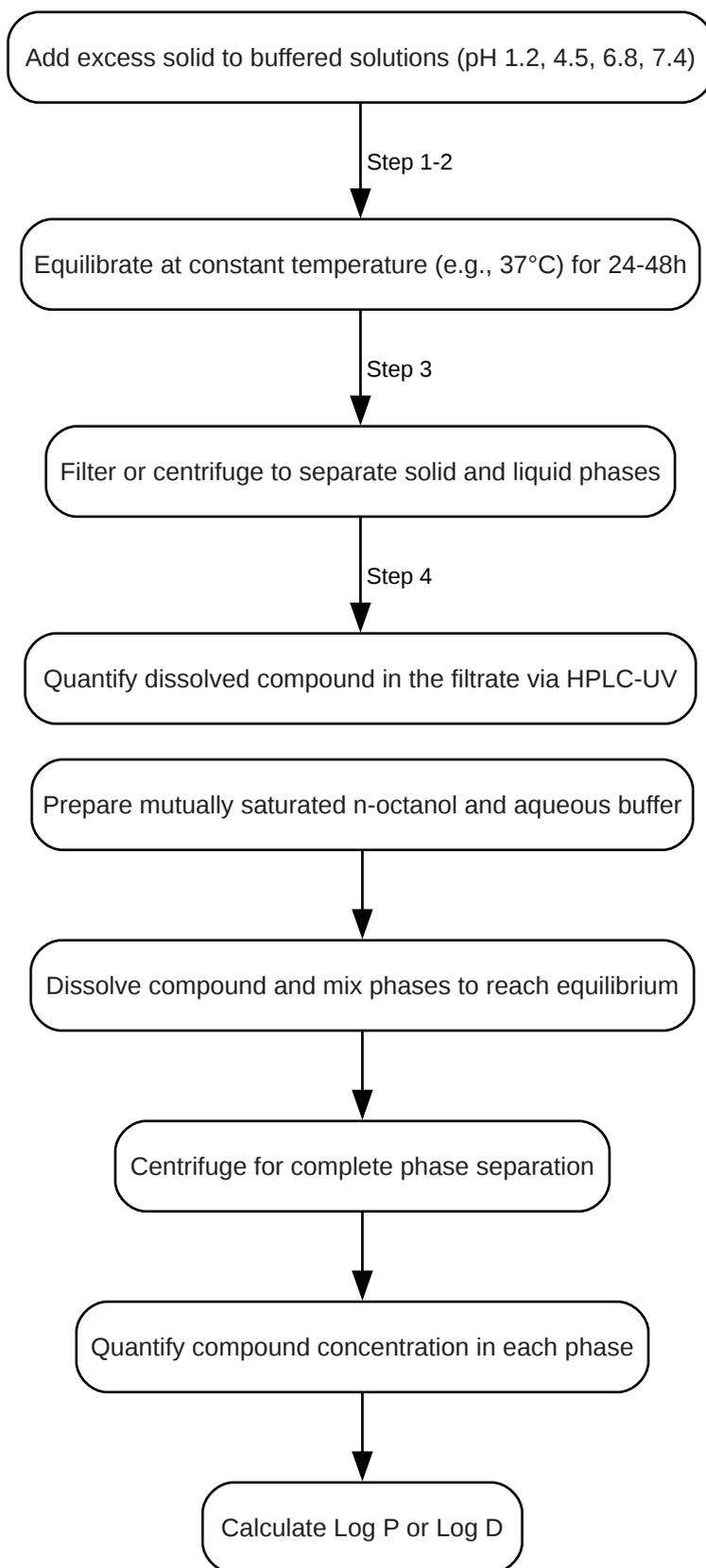
- **Quantification:** The concentration of the dissolved compound in the filtrate is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.

Data Presentation: Solubility Profile

pH	Solubility ($\mu\text{g/mL}$)
1.2	[Insert Value]
4.5	[Insert Value]
6.8	[Insert Value]
7.4	[Insert Value]

Expert Insight: The choice of pH values is critical as it mimics the transit of a drug through the gastrointestinal tract. A significant pH-dependent solubility profile may indicate that the compound is ionizable, which has profound implications for its absorption.

Diagram: Solubility Determination Workflow



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Caption: Shake-Flask Method for Log P/D Determination.

Part 2: Solid-State Characterization

The solid-state properties of an active pharmaceutical ingredient (API) are critical for its stability, manufacturability, and dissolution rate.

Crystallinity and Polymorphism

Polymorphism, the ability of a compound to exist in multiple crystalline forms, can significantly impact its physical properties, including solubility and melting point.

Experimental Protocol: X-Ray Powder Diffraction (XRPD)

- **Sample Preparation:** A small amount of the solid sample is finely ground and packed into a sample holder.
- **Data Acquisition:** The sample is irradiated with a monochromatic X-ray beam, and the scattered X-rays are detected as a function of the scattering angle (2θ).
- **Data Analysis:** The resulting diffraction pattern, a plot of intensity versus 2θ , serves as a fingerprint of the crystalline form. A sharp, well-defined pattern is indicative of crystalline material, while a broad, diffuse halo suggests an amorphous solid.

Expert Insight: XRPD is the gold standard for identifying crystalline forms. It is crucial to screen for polymorphism early in development, as a change in crystalline form can have significant regulatory and therapeutic consequences.

Thermal Properties

Thermal analysis techniques provide valuable information about the melting point, glass transition, and thermal stability of a compound.

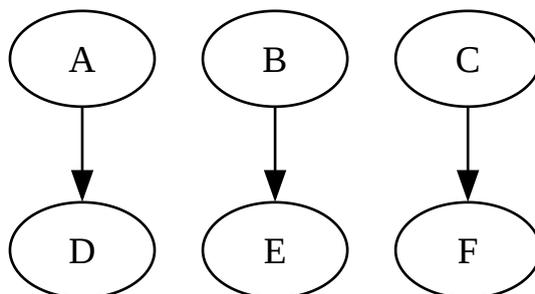
Experimental Protocol: Differential Scanning Calorimetry (DSC)

- **Sample Encapsulation:** A small amount of the sample (1-5 mg) is accurately weighed and sealed in an aluminum pan.

- Heating Program: The sample and a reference pan are heated at a constant rate.
- Data Recording: The difference in heat flow required to maintain the sample and reference at the same temperature is recorded as a function of temperature.
- Analysis: Endothermic events, such as melting, and exothermic events, such as decomposition, are identified and quantified.

Data Presentation: Thermal Analysis Summary

Property	Value (°C)
Melting Point (T _m)	[Insert Value]
Glass Transition (T _g)	[Insert Value]
Decomposition Onset	[Insert Value]



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